

Application Note and Protocol: Extraction of Fenhexamid-5-hexenoic Acid from Soil Samples

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Compound of Interest

Compound Name: *Fenhexamid-5-hexenoic acid*

Cat. No.: *B12387751*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fenhexamid is a widely used fungicide for the control of various fungal diseases in crops.^{[1][2]} Its degradation in the environment can lead to the formation of various metabolites, including **Fenhexamid-5-hexenoic acid**. Monitoring the presence and concentration of such metabolites in soil is crucial for environmental risk assessment and ensuring food safety. This document provides a detailed protocol for the extraction of **Fenhexamid-5-hexenoic acid** from soil samples using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The QuEChERS approach is a popular sample preparation technique for the analysis of pesticide residues in various matrices due to its simplicity, speed, and cost-effectiveness.^{[3][4][5]}

Experimental Protocol

This protocol is based on the widely adopted QuEChERS methodology, which has been proven effective for the extraction of a broad range of pesticide residues from complex matrices like soil.^{[5][6][7]}

1. Materials and Reagents

- Soil sample (air-dried and sieved through a 2 mm mesh)

- **Fenhexamid-5-hexenoic acid** analytical standard
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid (FA), ≥98%
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for dSPE
- Vortex mixer
- Centrifuge (capable of ≥4000 x g)
- Syringe filters (0.22 µm)
- LC-MS/MS system

2. Sample Preparation and Extraction

- Weigh 10 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 30 seconds to hydrate the sample. Let it stand for 10 minutes.
- Add 10 mL of acetonitrile (ACN) containing 1% formic acid. The acidic modifier helps in the efficient extraction of acidic analytes like **Fenhexamid-5-hexenoic acid**.

- Cap the tube and vortex vigorously for 1 minute.
- Add the QuEChERS extraction salts: 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Immediately cap and shake vigorously for 1 minute to prevent the formation of salt agglomerates and ensure thorough partitioning.
- Centrifuge the tube at 4000 x g for 5 minutes.

3. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Transfer 1 mL of the upper acetonitrile layer (supernatant) to a 2 mL microcentrifuge tube containing the dSPE sorbents. For soil samples, a combination of 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18 is recommended. PSA removes polar interferences, while C18 removes non-polar interferences.
- Vortex the tube for 30 seconds.
- Centrifuge at 10,000 x g for 2 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Column: A C18 reversed-phase column is suitable for the separation.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Injection Volume: 5-10 μL .
- Ionization Mode: Electrospray ionization (ESI) in negative mode is recommended for the acidic analyte.
- Transitions: Specific parent and daughter ion transitions for **Fenhexamid-5-hexenoic acid** should be monitored for quantification and confirmation.

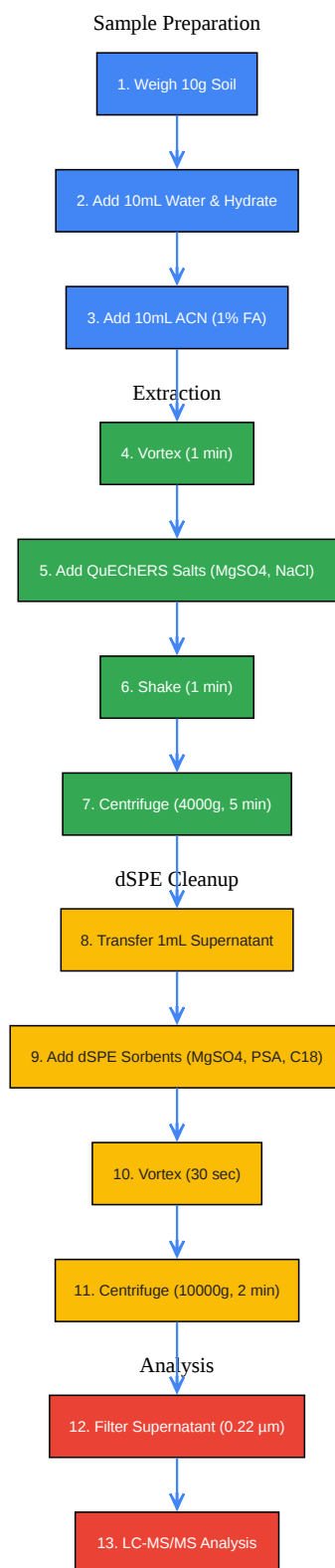
Data Presentation

The following table summarizes the expected performance characteristics of the described method for the extraction and analysis of **Fenhexamid-5-hexenoic acid** from soil. These values are representative of a validated method and may vary depending on the specific instrumentation and soil matrix.

Parameter	Value
Recovery Rate (at 10 µg/kg)	85 - 95%
Relative Standard Deviation (RSD)	< 10%
Limit of Detection (LOD)	0.1 µg/kg
Limit of Quantification (LOQ)	0.5 µg/kg
Linearity (R ²)	> 0.99

Experimental Workflow Diagram

The following diagram illustrates the key steps in the extraction and analysis of **Fenhexamid-5-hexenoic acid** from soil samples.



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Caption: Workflow for the extraction of **Fenhexamid-5-hexenoic acid** from soil.

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